

# A Technical Guide to the Solid-State Synthesis of Nickel Boride Nanocrystals

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This in-depth technical guide details the solid-state synthesis of nickel boride ( $\text{Ni}_x\text{B}$ ) nanocrystals, a class of materials with significant potential in various catalytic applications. This document provides a comprehensive overview of the synthesis methodologies, quantitative data, and experimental protocols, offering a practical resource for researchers in materials science and catalysis.

## Introduction

Nickel boride nanocrystals are gaining increasing attention due to their unique catalytic properties, high stability, and potential applications in hydrogenation, dehydrogenation, and electrocatalysis.<sup>[1][2][3]</sup> Solid-state synthesis methods offer a solvent-free, scalable, and often simpler alternative to traditional solution-phase techniques for producing these advanced materials.<sup>[4][5]</sup> These methods typically involve the direct reaction of solid precursors at elevated temperatures, leading to the formation of various nickel boride phases, such as  $\text{Ni}_2\text{B}$  and  $\text{Ni}_3\text{B}$ .<sup>[1]</sup> The control of reaction parameters like temperature, time, and precursor ratio is crucial for obtaining phase-pure nanocrystals with desired morphologies and sizes.<sup>[1][6]</sup>

## Synthesis Methodologies

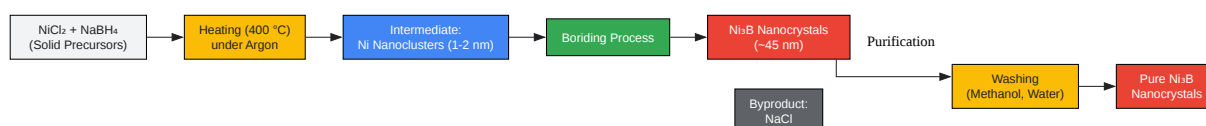
The solid-state synthesis of nickel boride nanocrystals primarily involves the reaction between a nickel source and a boron source under an inert atmosphere. The choice of precursors and reaction conditions dictates the final phase and characteristics of the nanocrystals.

## Synthesis of Ni<sub>3</sub>B Nanocrystals

A common method for synthesizing Ni<sub>3</sub>B nanocrystals involves the reaction of nickel(II) chloride (NiCl<sub>2</sub>) and sodium borohydride (NaBH<sub>4</sub>).<sup>[1]</sup> This reaction is typically carried out at elevated temperatures under an argon atmosphere. The overall reaction proceeds as a solid-state metathesis reaction.

Reaction Pathway for Ni<sub>3</sub>B Synthesis:

The synthesis of Ni<sub>3</sub>B from NiCl<sub>2</sub> and NaBH<sub>4</sub> is a complex process that involves the in-situ formation of nickel nanoclusters as an intermediate step.<sup>[1][7]</sup> The metal precursor influences the decomposition temperature of NaBH<sub>4</sub>.<sup>[1][3]</sup>



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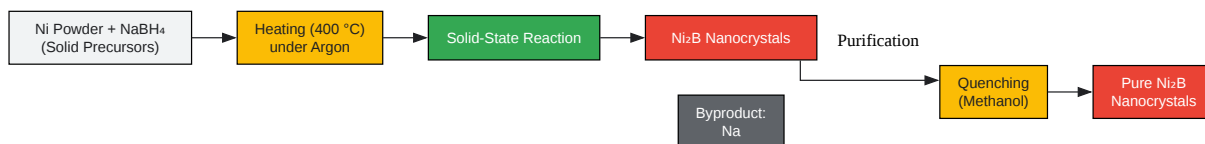
Caption: Reaction pathway for the solid-state synthesis of Ni<sub>3</sub>B nanocrystals.

## Synthesis of Ni<sub>2</sub>B Nanocrystals

The synthesis of the Ni<sub>2</sub>B phase can be achieved by reacting nickel powder directly with sodium borohydride.<sup>[1]</sup> This method requires a longer reaction time compared to the synthesis of Ni<sub>3</sub>B.<sup>[7]</sup>

Reaction Pathway for Ni<sub>2</sub>B Synthesis:

The formation of Ni<sub>2</sub>B from elemental nickel and NaBH<sub>4</sub> is a direct boriding process.



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Caption: Reaction pathway for the solid-state synthesis of Ni<sub>2</sub>B nanocrystals.

## Quantitative Data Summary

The following tables summarize the key quantitative data from the solid-state synthesis of nickel boride nanocrystals.

Phase	Precursors	Molar Ratio (Ni:B)	Temperature (°C)	Time (h)	Particle Size (nm)	Yield (%)	Reference
Ni <sub>3</sub> B	NiCl <sub>2</sub> , NaBH <sub>4</sub>	1:1	400	24	~45	79.0	[1]
Ni <sub>2</sub> B	Ni powder, NaBH <sub>4</sub>	1:1	400	72	-	-	[1]
Ni <sub>2</sub> B	Ni, NaBH <sub>4</sub>	-	670	5	-	>98	[6]

## Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

### Solid-State Synthesis of Ni<sub>3</sub>B Nanocrystals[1]

Materials:

- Nickel(II) chloride ( $\text{NiCl}_2$ ), anhydrous
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Deionized water
- Argon gas (high purity)

Equipment:

- Glovebox
- Schlenk line
- Round-bottomed flask (25 mL)
- Glass stirring bar
- Tube furnace with temperature controller
- Centrifuge

Procedure:

- Inside a glovebox, weigh 116.5 mg (3.08 mmol) of  $\text{NaBH}_4$  and 400 mg (3.08 mmol) of  $\text{NiCl}_2$  and place them in a 25 mL round-bottomed flask containing a glass stirring bar.
- Seal the flask and transfer it to a Schlenk line.
- Evacuate the flask under vacuum for 1 minute and then backfill with argon. Repeat this cycle three times.
- After the final cycle, leave the flask under a positive pressure of argon.
- Place the flask in a tube furnace and heat to 400 °C while stirring.
- Allow the reaction to proceed for 24 hours.

- After 24 hours, turn off the furnace and allow the reaction mixture to cool to room temperature naturally.
- For purification, the resulting nanopowder is washed with methanol and deionized water to remove the NaCl byproduct. This is achieved by centrifugation and redispersion.
- Dry the final product under vacuum.

## Solid-State Synthesis of $\text{Ni}_2\text{B}$ Nanocrystals[1]

### Materials:

- Nickel powder (Ni)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Argon gas (high purity)

### Equipment:

- Glovebox
- Schlenk line
- Round-bottomed flask (25 mL)
- Glass stirring bar
- Tube furnace with temperature controller

### Procedure:

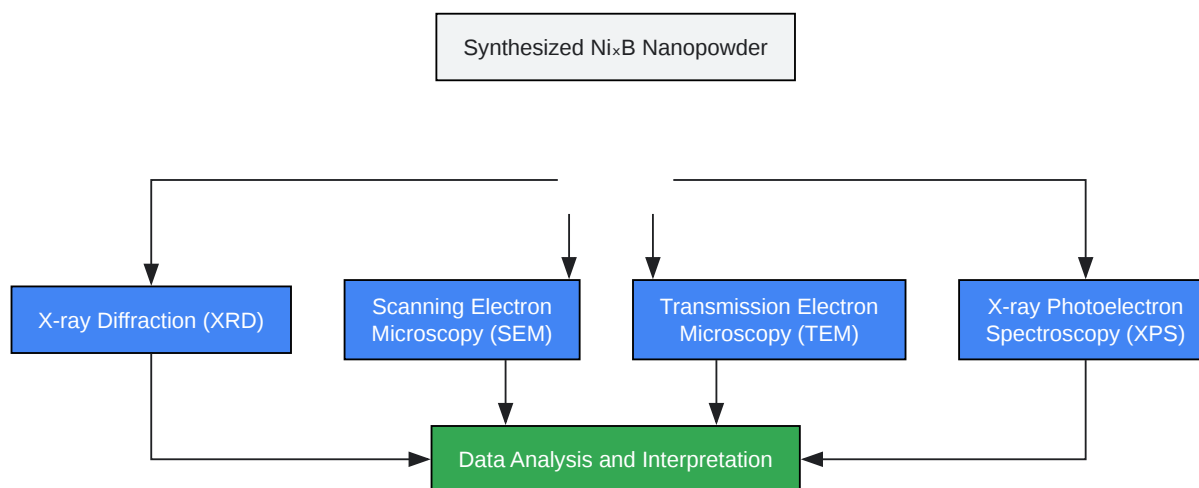
- Inside a glovebox, weigh 400 mg (6.815 mmol) of nickel powder and 257.8 mg (6.815 mmol) of  $\text{NaBH}_4$  and place them in a 25 mL round-bottomed flask with a glass stirring bar.
- Seal the flask and connect it to a Schlenk line.

- Evacuate the flask and then flush with argon. Repeat this cycle three times.
- Maintain the flask under an argon atmosphere.
- Heat the reaction mixture to 400 °C with stirring.
- Allow the reaction to proceed for 72 hours.
- After the reaction, let the mixture cool to room temperature.
- Slowly add 15 mL of methanol to the reaction mixture to react with the sodium byproduct.
- Collect the solid product by filtration or centrifugation and wash with additional methanol.
- Dry the purified Ni<sub>2</sub>B nanocrystals under vacuum.

## Characterization Techniques

A variety of analytical techniques are employed to characterize the synthesized nickel boride nanocrystals.

Experimental Workflow for Characterization:



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Caption: General workflow for the characterization of nickel boride nanocrystals.

- X-ray Diffraction (XRD): Used to determine the crystal structure and phase purity of the synthesized materials.[8]
- Scanning Electron Microscopy (SEM): Provides information on the morphology and particle size distribution of the nanocrystals.[8]
- Transmission Electron Microscopy (TEM): Offers high-resolution imaging of the nanocrystals, revealing their size, shape, and lattice structure.[9]
- X-ray Photoelectron Spectroscopy (XPS): Used to analyze the surface elemental composition and chemical states of the nickel and boron atoms.[10]

## Applications

Nickel boride nanocrystals synthesized via solid-state methods exhibit promising performance in various catalytic applications.

- Hydrogenation Reactions: They are effective catalysts for the hydrogenation of unsaturated hydrocarbons.[2]
- Electrocatalysis: These materials show activity in the hydrogen evolution reaction (HER) and oxygen evolution reaction (OER), which are crucial for water splitting.[2][11] They have also been investigated for the electrocatalytic oxidation of biomass-derived molecules like 5-hydroxymethylfurfural (5-HMF).[9]
- Energy Storage: There is growing interest in their use in batteries and supercapacitors.[2]

## Conclusion

Solid-state synthesis provides a robust and scalable platform for the production of phase-pure nickel boride nanocrystals. By carefully controlling the reaction parameters, it is possible to tailor the properties of these materials for specific catalytic applications. The methodologies and data presented in this guide offer a solid foundation for researchers to explore and advance the field of nickel boride nanocrystal synthesis and its applications.

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